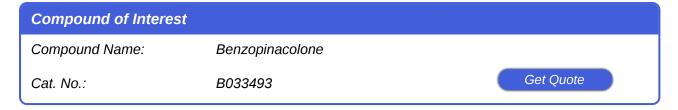


# Application Notes and Protocols for the Analytical Characterization of Benzopinacolone

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Benzopinacolone**, also known as 1,2,2,2-tetraphenylethanone, is a ketone that can be synthesized through the acid-catalyzed rearrangement of benzopinacol.[1][2] This document provides detailed application notes and protocols for the analytical characterization of **benzopinacolone**, a crucial step to confirm its identity, purity, and structure. The primary analytical techniques covered are Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Melting Point Analysis.

## **Physicochemical Properties of Benzopinacolone**

A summary of the key physical and chemical properties of **benzopinacolone** is presented below. These values serve as a reference for the characterization process.



Property	Value	Reference
Molecular Formula	C26H20O	[3]
Molecular Weight	348.44 g/mol	
Melting Point	178-180 °C	[4][5]
181-182 °C	[6]	
182-184 °C	[3]	-
Appearance	White to yellow crystalline solid	[7]
Solubility	Soluble in hot benzene, glacial acetic acid	[4]

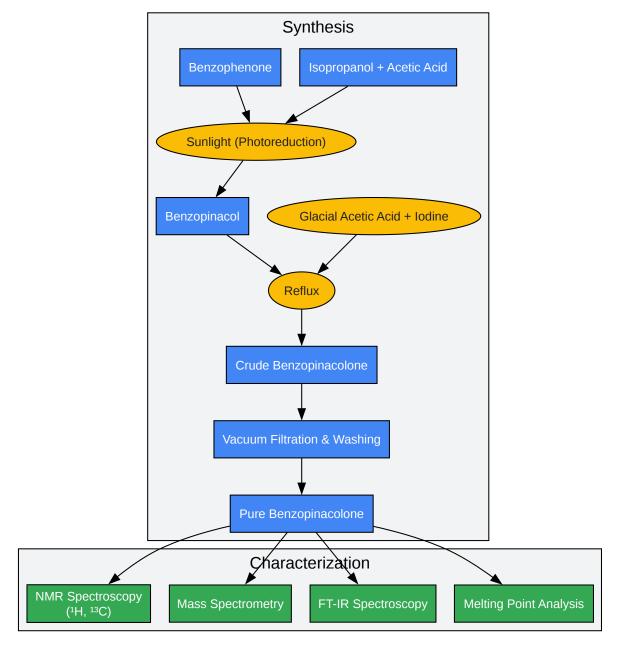
# Synthesis of Benzopinacolone (Pinacol Rearrangement)

The characterization of **benzopinacolone** first requires its synthesis. A common method is the acid-catalyzed rearrangement of benzopinacol.

# **Experimental Workflow for Synthesis and Characterization**



#### Workflow for Benzopinacolone Synthesis and Characterization





# Interrelation of Analytical Techniques for Benzopinacolone Characterization Synthesized Benzopinacolone Purity Assessment Identity Confirmation Structural Elucidation Melting Point & TLC FT-IR Spectroscopy Mass Spectrometry NMR (¹H, ¹³C)

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